

Safety and handling precautions for 2,3,6-Trifluorophenylacetic acid

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Compound of Interest

Compound Name: 2,3,6-Trifluorophenylacetic acid

Cat. No.: B057496

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An In-depth Technical Guide to the Safety and Handling of **2,3,6-Trifluorophenylacetic Acid**

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **2,3,6-Trifluorophenylacetic acid** (CAS No. 114152-23-7), a compound utilized in various analytical and synthetic applications, including the synthesis of pharmaceuticals and agrochemicals.^[1] Adherence to proper safety protocols is critical when handling this chemical to mitigate potential health risks in laboratory and drug development settings.

Hazard Identification and Classification

2,3,6-Trifluorophenylacetic acid is classified as a hazardous substance. The primary hazards are skin irritation, serious eye irritation, and potential irritation to the respiratory system.

GHS Hazard Statements:

- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

Signal Word: Warning

Hazard Classifications:

- Skin Irritation (Category 2)
- Eye Irritation (Category 2)
- Specific Target Organ Toxicity — Single Exposure (Category 3), Respiratory system

Physical and Chemical Properties

A summary of the key physical and chemical properties of **2,3,6-Trifluorophenylacetic acid** is provided in the table below.

Property	Value	Reference
Molecular Formula	C ₈ H ₅ F ₃ O ₂	[2]
Molecular Weight	190.12 g/mol	[2]
Appearance	Solid	
Melting Point	111-114 °C	[3]
Boiling Point	No data available	[3]
Flash Point	Not applicable	
Density	No data available	[3]
CAS Number	114152-23-7	

Toxicological Information

While specific acute toxicity data for **2,3,6-Trifluorophenylacetic acid** is not readily available, its hazard classification indicates significant irritant properties.[4] Understanding the potential for human toxicity is crucial for assessing health impacts and exposure risks.[1] The compound is known to affect the respiratory system.

Toxicity Endpoint	Data	Reference
Acute Toxicity	No information available	[4]
Target Organs	Respiratory system	

Safe Handling and Storage Protocols

Proper handling and storage procedures are essential to ensure laboratory safety.

Personal Protective Equipment (PPE)

A risk assessment should be conducted before handling. The following PPE is recommended:

PPE Type	Specification	Reference
Eye/Face Protection	Safety goggles with side-shields	[2]
Skin Protection	Protective gloves, Protective clothing	[4]
Respiratory Protection	Dust mask type N95 (US) or equivalent	

Handling Procedures

- Avoid contact with skin, eyes, and clothing.[4]
- Do not breathe dust.
- Use only in a well-ventilated area.
- Wash hands thoroughly after handling.

Storage Conditions

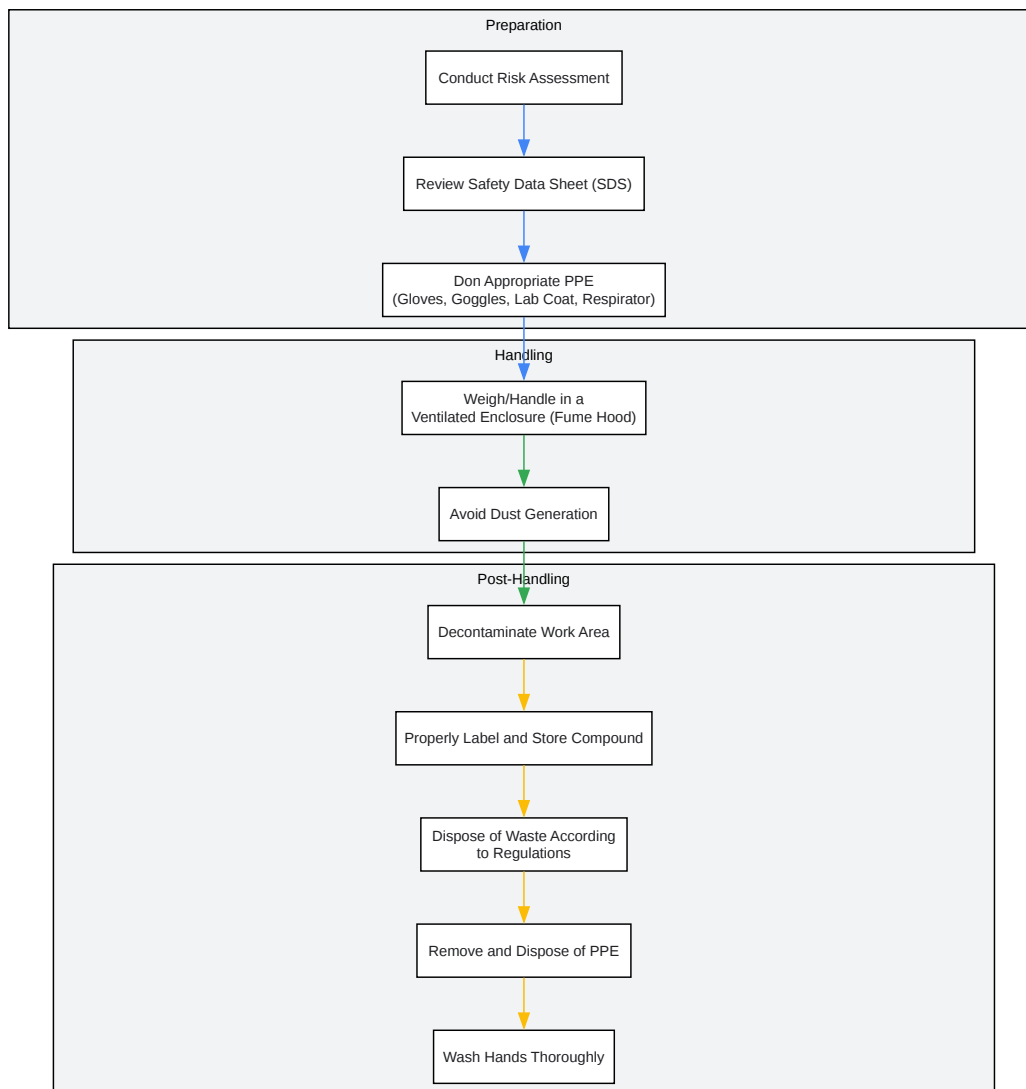
- Keep container tightly closed.
- Store in a dry, cool, and well-ventilated place.

- Storage Class: 11 - Combustible Solids

Experimental Workflows and Safety Procedures

Safe Handling Workflow

The following diagram outlines the general workflow for safely handling **2,3,6-Trifluorophenylacetic acid** in a laboratory setting.

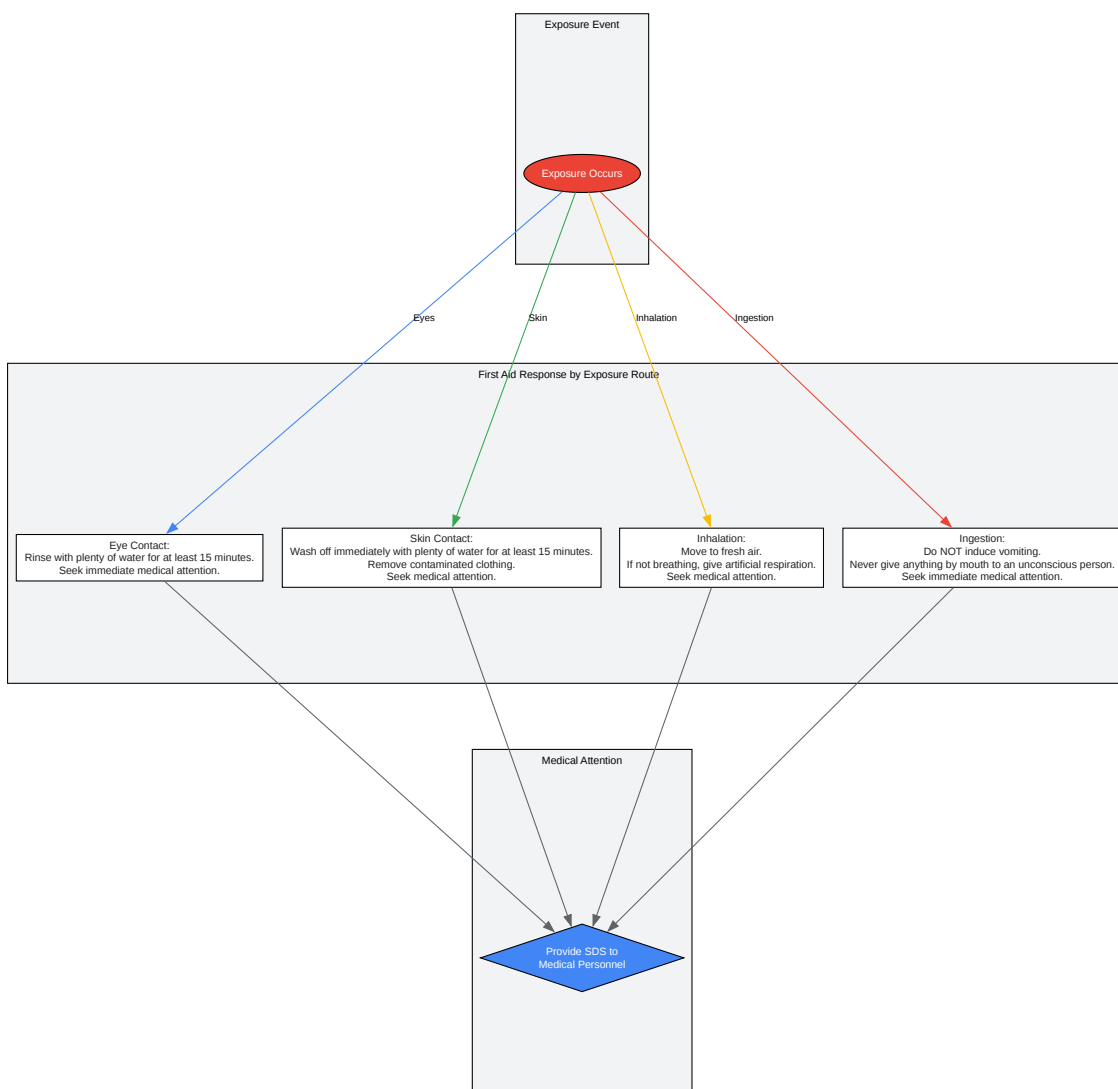


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Safe Handling Workflow for **2,3,6-Trifluorophenylacetic acid**.

First Aid Procedures

In the event of exposure, immediate first aid is crucial. The following diagram outlines the appropriate first aid measures.



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First Aid Procedures for Exposure to **2,3,6-Trifluorophenylacetic acid**.

Accidental Release Measures

In case of a spill, follow these procedures:

- Personal Precautions: Use personal protective equipment.[2] Ensure adequate ventilation. Avoid dust formation.
- Environmental Precautions: Should not be released into the environment.
- Methods for Containment and Cleaning Up: Sweep up and shovel into suitable containers for disposal.[3] Avoid generating dust.

Disposal Considerations

Dispose of this material and its container in accordance with local, regional, national, and international regulations. Do not empty into drains.

Conclusion

2,3,6-Trifluorophenylacetic acid is a valuable compound in research and development, but it requires careful handling due to its irritant properties. By adhering to the safety protocols outlined in this guide, including the use of appropriate personal protective equipment, proper handling techniques, and emergency preparedness, researchers can minimize risks and ensure a safe laboratory environment. It is imperative to consult the full Safety Data Sheet (SDS) before use and to conduct a thorough risk assessment for any specific experimental protocol involving this compound.

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